

Flumedroxone Acetate in Steroid Hormone Research: An Overview of Limited Data

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Compound of Interest		
Compound Name:	Flumedroxone acetate	
Cat. No.:	B1672880	Get Quote

Introduction

Flumedroxone acetate, a synthetic pregnane steroid derivative of progesterone, is primarily recognized for its clinical application as an antimigraine agent.[1] While classified as a progestin, its engagement in fundamental steroid hormone research appears to be limited, with a notable scarcity of published data detailing its use as a research tool. This document aims to summarize the available information and highlight the significant gaps in the scientific literature regarding its application in steroid hormone research.

Chemical and Physical Properties

Flumedroxone acetate is chemically known as 6α -(trifluoromethyl)-17 α -acetoxyprogesterone. [1] Its structural modifications, particularly the trifluoromethyl group at the C6 α position, distinguish it from progesterone and other progestins.

Property	Value	Reference
Molecular Formula	C24H31F3O4	[1]
Molar Mass	440.503 g⋅mol ⁻¹	[1]
CAS Number	987-18-8	[1]





Use in Steroid Hormone Research: A Landscape of Scarcity

Despite its classification as a progestin, a comprehensive review of scientific literature reveals a significant lack of studies utilizing **Flumedroxone acetate** as a primary tool for steroid hormone research. The core requirements for detailed application notes—quantitative data from in vitro and in vivo experiments, established experimental protocols, and elucidated signaling pathways—are largely absent from publicly accessible research.

Progestogenic Activity

Flumedroxone acetate is reported to possess weak or slight progestogenic activity.[1] This suggests potential interaction with the progesterone receptor (PR). However, specific quantitative data to characterize this interaction, such as binding affinity (Ki or IC50 values) for the progesterone receptor, are not available in the reviewed literature. Without this fundamental data, its utility as a specific probe for PR function in research settings remains uncharacterized.

Antigonadotropic Activity

The potential antigonadotropic effects of **Flumedroxone acetate**, a common characteristic of progestins, have not been specifically investigated in published research. Studies on other progestins, such as nomegestrol acetate, have detailed their mechanisms in suppressing gonadotropin release, but similar investigations involving **Flumedroxone acetate** are absent. [2][3]

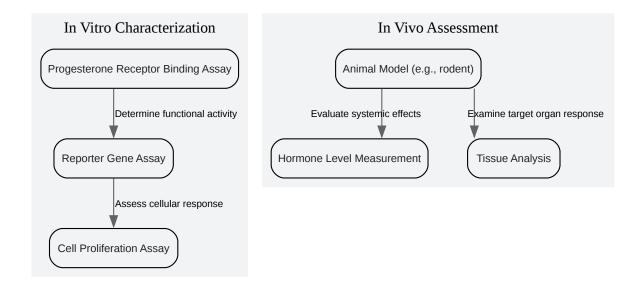
Application in Cancer Research

While other progestins like medroxyprogesterone acetate have been studied in the context of breast cancer, there is no available research detailing the effects of **Flumedroxone acetate** on cancer cell lines or in animal models of cancer.[4][5][6][7]

Hypothetical Experimental Workflows

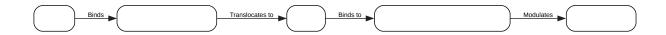
Given the lack of specific data for **Flumedroxone acetate**, the following diagrams represent generalized workflows for characterizing a novel progestin. These are provided for illustrative purposes and are not based on published studies involving **Flumedroxone acetate**.





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Caption: Generalized workflow for characterizing a synthetic progestin.



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Caption: Simplified canonical progestin signaling pathway.

Conclusion

The current body of scientific literature does not support the creation of detailed application notes and protocols for the use of **Flumedroxone acetate** in steroid hormone research. Its primary identity remains that of a clinical therapeutic for migraines, with its progestogenic and other hormonal activities largely uncharacterized in a research context. For researchers, scientists, and drug development professionals seeking a progestin for research purposes, more extensively studied compounds such as medroxyprogesterone acetate, norethisterone acetate, or nomegestrol acetate would be more suitable choices, as they are accompanied by a wealth of quantitative data and established experimental protocols. Further investigation into



the basic pharmacology of **Flumedroxone acetate** is required before it can be effectively utilized as a tool in steroid hormone research.

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References

- 1. jcancer.org [jcancer.org]
- 2. tools.thermofisher.com [tools.thermofisher.com]
- 3. mdpi.com [mdpi.com]
- 4. researchgate.net [researchgate.net]
- 5. Further studies on the antigonadotropic mechanism of action of norethisterone PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. taylorandfrancis.com [taylorandfrancis.com]
- 7. tools.thermofisher.com [tools.thermofisher.com]
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